

An In-depth Technical Guide to 2-Methyl-2-octanol

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Compound of Interest

Compound Name: 2-Methyl-2-octanol

Cat. No.: B126132

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This technical guide provides a comprehensive overview of **2-Methyl-2-octanol**, including its nomenclature, physicochemical properties, relevant experimental protocols, and its role as a synthetic intermediate. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

The nomenclature of a chemical compound is critical for its unambiguous identification in research and industry.

- IUPAC Name: The systematic name assigned by the International Union of Pure and Applied Chemistry (IUPAC) is 2-methyloctan-2-ol.[1][2][3]
- Synonyms: **2-Methyl-2-octanol** is also known by several other names, including:
 - 2-Octanol, 2-methyl-[1][2]
 - 1,1-Dimethylheptyl alcohol[1][4]
 - n-Hexyldimethylcarbinol[5]
 - The CAS Registry Number for this compound is 628-44-4.[2][6]

Physicochemical Properties

A summary of the key quantitative properties of **2-Methyl-2-octanol** is presented in the table below for easy reference and comparison.

Property	Value	Source
Molecular Formula	C ₉ H ₂₀ O	[1][2][4]
Molecular Weight	144.25 g/mol	[1][5]
Boiling Point	178 °C at 760 mmHg	[4][7]
Melting Point	6.15 °C (estimate)	[4][7]
Density	0.825 g/cm ³	[4][7]
Refractive Index	1.431	[4][7]
Vapor Pressure	0.305 mmHg at 25°C	[4]
Flash Point	71.1 °C	[4][7]
Solubility	Soluble in Chloroform, Ethyl Acetate, DMSO. Low solubility in water (approx. 495 mg/L at 25°C).	[3][4]

Experimental Protocols

Detailed methodologies for the analysis and synthesis involving **2-Methyl-2-octanol** are crucial for reproducible research.

GC-MS is a robust technique for the separation and identification of volatile and semi-volatile compounds like **2-Methyl-2-octanol**.

Objective: To identify and quantify **2-Methyl-2-octanol** in a given sample.

Methodology:

- Sample Preparation:

- For complex matrices, perform a liquid-liquid extraction using a non-polar organic solvent such as hexane or dichloromethane.
- To enhance volatility and improve peak shape, derivatization of the hydroxyl group can be performed. A common method is silylation using a reagent like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA).[8]
- Instrumentation and Conditions:
 - Gas Chromatograph: Agilent 7890B GC System or equivalent.
 - Mass Spectrometer: Agilent 5977A MS Detector or equivalent.
 - Column: A non-polar capillary column, such as a DB-5MS (30 m x 0.25 mm, 0.25 µm film thickness), is suitable.[8]
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.[8]
 - Injector Temperature: 250 °C.[9]
 - Oven Temperature Program: An initial temperature of 40 °C held for 2 minutes, followed by a ramp up to 250 °C at a rate of 10 °C/min.[9]
 - MS Interface Temperature: 280 °C.
 - Mass Range: 40 - 500 m/z.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.

2-Methyl-2-octanol is a tertiary alcohol. A general and widely used method for the synthesis of tertiary alcohols is the Grignard reaction.

Objective: To synthesize a tertiary alcohol, such as **2-Methyl-2-octanol**, from a ketone and a Grignard reagent.

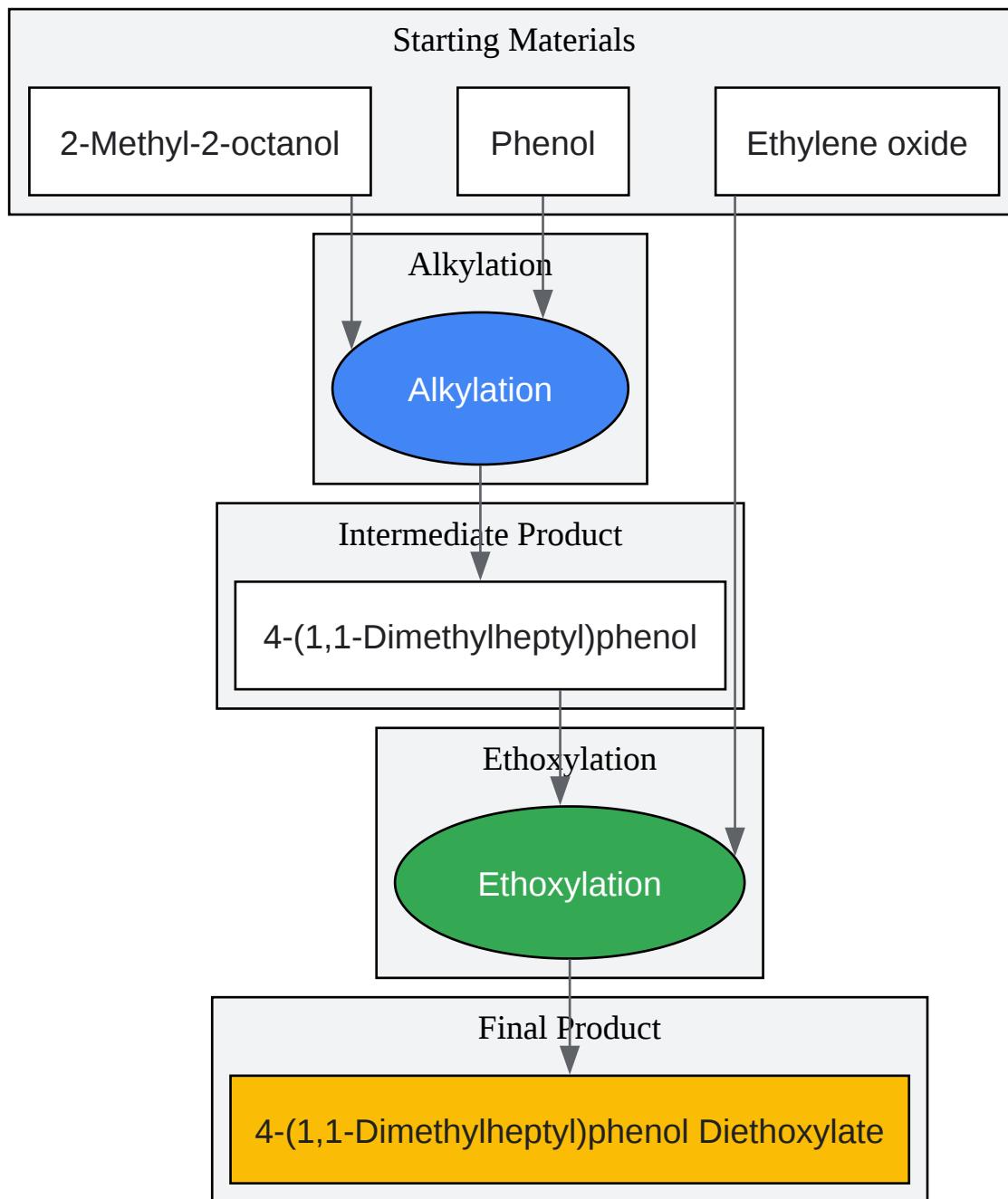
Reaction: Acetone reacts with n-hexylmagnesium bromide in an ethereal solvent, followed by an acidic workup, to yield **2-Methyl-2-octanol**.

Methodology:

- Preparation of Grignard Reagent:
 - In a flame-dried, three-necked flask equipped with a reflux condenser, dropping funnel, and a nitrogen inlet, place magnesium turnings.
 - Add a solution of 1-bromohexane in anhydrous diethyl ether dropwise to the magnesium turnings. The reaction is initiated with a small crystal of iodine if necessary.
 - Once the reaction starts, add the remaining 1-bromohexane solution at a rate that maintains a gentle reflux. After the addition is complete, reflux the mixture for an additional 30 minutes to ensure the complete formation of the Grignard reagent (n-hexylmagnesium bromide).
- Reaction with Ketone:
 - Cool the Grignard reagent solution in an ice bath.
 - Add a solution of acetone in anhydrous diethyl ether dropwise with vigorous stirring.
 - After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional hour.
- Workup and Purification:
 - Pour the reaction mixture slowly into a beaker containing ice and a saturated aqueous solution of ammonium chloride to quench the reaction.
 - Separate the ethereal layer and extract the aqueous layer with diethyl ether.
 - Combine the organic extracts, wash with brine, and dry over anhydrous magnesium sulfate.
 - Remove the solvent by rotary evaporation.
 - Purify the crude product by distillation under reduced pressure to obtain pure **2-Methyl-2-octanol**.

Synthetic Applications

2-Methyl-2-octanol serves as a valuable intermediate in the synthesis of other chemical compounds. For instance, it can be used to synthesize 4-(1,1-Dimethylheptyl)phenol Diethoxylate, a compound that has been shown to stimulate vitellogenin gene expression in trout hepatocytes.[10]



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Caption: Synthetic pathway of 4-(1,1-Dimethylheptyl)phenol Diethoxylate.

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